

The Adagrasib Chronicle: A Technical Guide to Drugging a Oncogenic Driver

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-[(8-chloro-1-naphthyl)sulfonyl]-*N*-methylglycine
CAS No.: 540512-13-8
Cat. No.: B3023296

[Get Quote](#)

Foreword

For decades, the Kirsten Rat Sarcoma Viral Oncogene Homolog (KRAS) was the "white whale" of oncology—a frequently mutated, undeniably critical driver of tumorigenesis that remained stubbornly "undruggable."^{[1][2]} Its smooth protein surface and high affinity for its activating ligand, Guanosine Triphosphate (GTP), presented formidable challenges to small molecule inhibitor design.^{[1][3]} This guide provides a detailed chronicle of the discovery and development of Adagrasib (MRTX849), a testament to a paradigm shift in medicinal chemistry and clinical science that successfully targeted a specific KRAS mutation, G12C, transforming the therapeutic landscape for a defined patient population.

Part 1: The Genesis - Overcoming the "Undruggable" The KRAS Conundrum

The KRAS protein functions as a molecular switch in the RAS/MAPK signaling pathway, a central cascade regulating cell proliferation, differentiation, and survival.[3][4] It cycles between an inactive state when bound to Guanosine Diphosphate (GDP) and an active state when bound to GTP.[5][6] Oncogenic mutations, such as the substitution of glycine for cysteine at codon 12 (G12C), disrupt this cycle. This mutation favors the activated, GTP-bound state, leading to constitutive signaling and uncontrolled cell growth.[3][4] The KRAS G12C mutation is particularly prevalent in non-small cell lung cancer (NSCLC), occurring in approximately 14% of patients with lung adenocarcinoma.[3][7]

The Breakthrough: A Novel Pocket and a Covalent Strategy

The turning point in targeting KRAS G12C was the discovery of a previously cryptic, allosteric pocket located beneath the effector-binding Switch-II region (S-IIP).[5][8][9] This pocket is accessible in the inactive, GDP-bound state. The genius of the approach pioneered by researchers, and leveraged by Mirati Therapeutics in the development of Adagrasib, was to design a molecule that could exploit this pocket.[7]

Crucially, the G12C mutation introduces a reactive cysteine residue. This enabled the design of covalent inhibitors—molecules with an electrophilic "warhead" (like an acrylamide group) that could form a permanent, irreversible bond with the thiol group of the mutant cysteine.[4][5] This covalent strategy allows a relatively low-affinity, non-covalent interaction to template the formation of a permanent bond, effectively and selectively locking the KRAS G12C protein in its inactive state.[9]

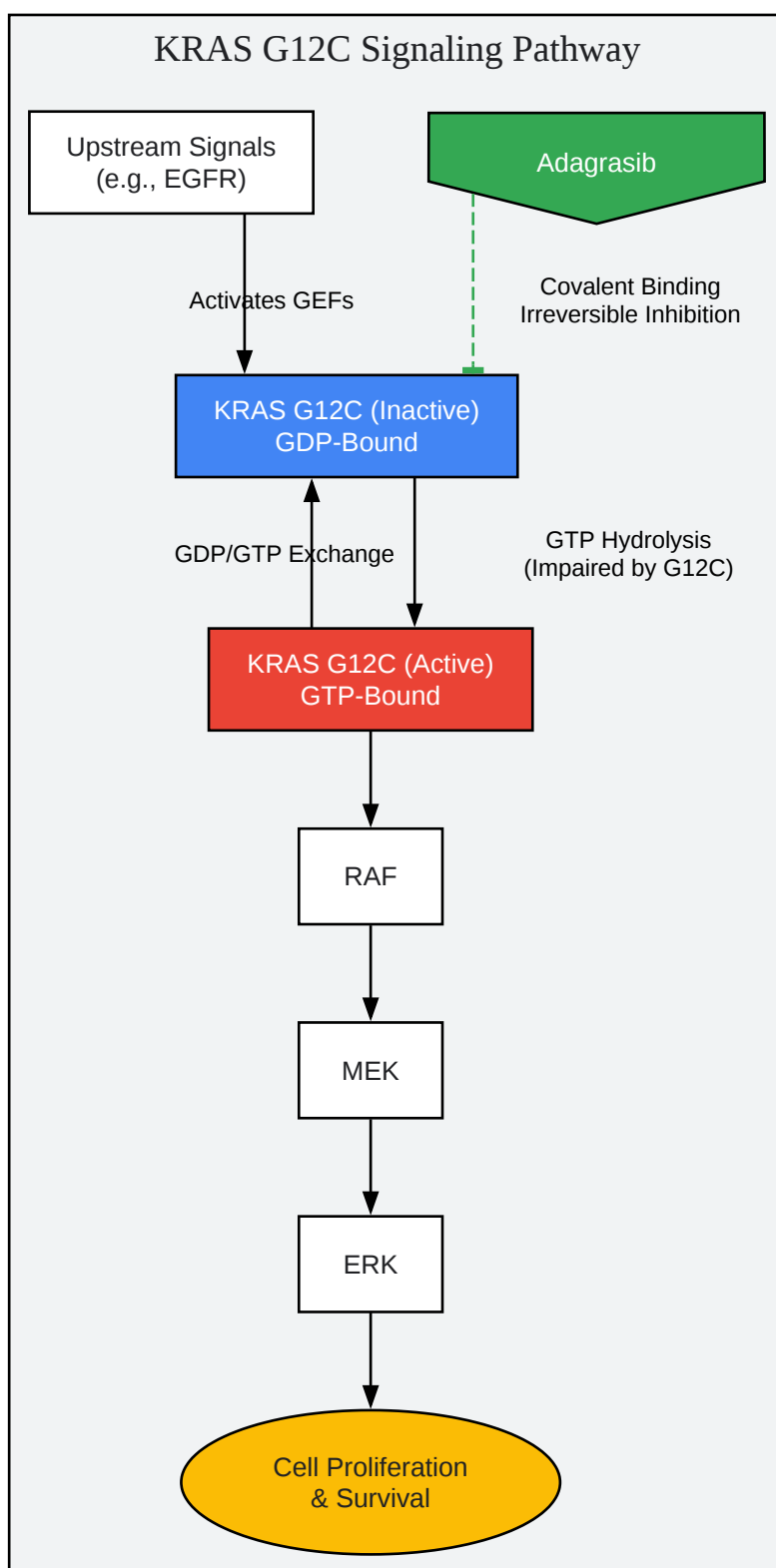
Part 2: Adagrasib (MRTX849) - A Molecule Optimized for Efficacy

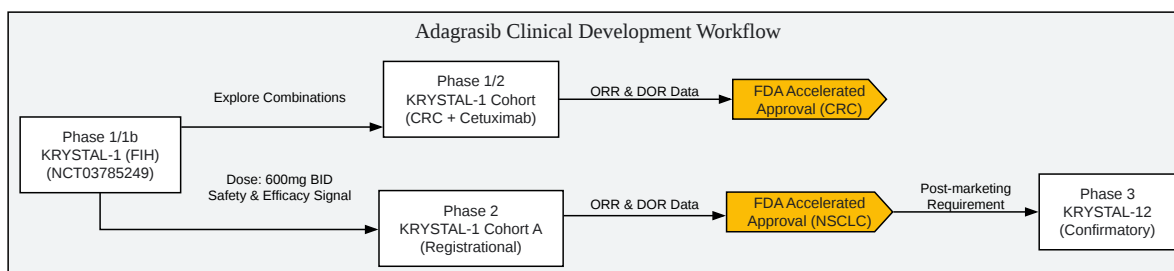
Adagrasib was engineered by Mirati Therapeutics not just to bind its target, but to do so with optimal pharmacological properties.[7][10] The causality behind its design choices reflects a deep understanding of KRAS biology.

Mechanism of Action: Irreversible Inactivation

Adagrasib is a highly selective, oral small-molecule inhibitor that irreversibly binds to the cysteine of KRAS G12C.[3][4][10] By occupying the Switch-II pocket and forming a covalent

bond, it traps the protein in the inactive GDP-bound conformation.^{[3][5]} This prevents the protein from cycling to its active GTP-bound state, thereby shutting down downstream signaling through the RAS/MAPK pathway and inhibiting tumor cell growth.^{[3][4]}





[Click to download full resolution via product page](#)

Caption: High-level workflow of the KRYSTAL clinical trial program.

KRYSTAL-1 (Phase 1/2): This first-in-human, multicohort study evaluated Adagrasib in patients with advanced solid tumors harboring a KRAS G12C mutation. [11][12] The Phase 1/1b portion established the recommended Phase 2 dose of 600 mg orally twice daily and showed promising clinical activity. [13][12] The registrational Phase 2 cohort (Cohort A) focused on 116 patients with KRAS G12C-mutated NSCLC who had been previously treated with platinum-based chemotherapy and an immune checkpoint inhibitor. [3][11] This cohort formed the basis for Adagrasib's first accelerated FDA approval. [3][14] KRYSTAL-12 (Phase 3): This confirmatory trial was designed to validate the findings from KRYSTAL-1. It was a randomized study comparing Adagrasib to the standard-of-care chemotherapy, docetaxel, in previously treated patients with KRAS G12C-mutated NSCLC. The trial confirmed that Adagrasib improved progression-free survival (PFS) and objective response rate (ORR) compared to docetaxel. [15]

Key Clinical Efficacy Data

Trial Cohort	Indication	N	Objective Response Rate (ORR)	Median Duration of Response (DOR)	Median Progression-Free Survival (PFS)	Median Overall Survival (OS)	Source
KRYSTA L-1 (Phase 2)	NSCLC (2nd Line+)	112-116	42.9% - 43.0%	8.5 - 12.4 months	6.5 - 6.9 months	12.6 - 14.1 months	[3] [11] [16] [17]
KRYSTA L-1 (Phase 1/2)	CRC (3rd Line+) + Cetuximab	32	46%	7.6 months	6.9 months	-	[13] [18]

Part 4: Navigating Resistance and The Future

As with most targeted therapies, acquired resistance is an inevitable challenge. [\[19\]](#)
[\[20\]](#) Understanding these mechanisms is critical for developing next-generation strategies.

Mechanisms of Acquired Resistance

Studies of patients who progressed on Adagrasib have revealed diverse mechanisms of resistance, which often converge to reactivate the RAS-MAPK pathway. [\[19\]](#)[\[20\]](#) These include:

- On-Target (Secondary KRAS mutations): New mutations in the KRAS gene itself (e.g., Y96D, R68S, H95D/Q/R) can prevent Adagrasib from binding to the Switch-II pocket. [\[19\]](#)[\[21\]](#)* Off-Target (Bypass Pathways): Activation of alternative signaling pathways can bypass the need for KRAS signaling. This includes mutations or amplifications in genes like NRAS, BRAF, MET, and EGFR. [\[21\]](#)* Histologic Transformation: In some cases, the tumor histology can change, for example, from an adenocarcinoma to a squamous cell carcinoma, a lineage that may be less dependent on KRAS signaling. [\[20\]](#)[\[22\]](#)

Regulatory Journey and Future Directions

Adagrasib's development was expedited by the FDA through multiple programs, reflecting the high unmet need.

- June 2021: Granted Breakthrough Therapy Designation for NSCLC. [23]* December 2022: Received FDA accelerated approval for adult patients with KRAS G12C-mutated locally advanced or metastatic NSCLC who have received at least one prior systemic therapy. [2][12][24]* June 2024: Received FDA accelerated approval in combination with cetuximab for adult patients with KRAS G12C-mutated locally advanced or metastatic colorectal cancer (CRC) after prior chemotherapy. [14][18][24][25][26] The story of Adagrasib is not over. Ongoing research is focused on combination therapies to overcome resistance and moving KRAS G12C inhibitors into earlier lines of treatment. [27][28] Its success has irrevocably shifted KRAS from the "undruggable" to the "druggable" column, heralding a new era of precision medicine for patients with these common and once-intractable cancers. [2]

References

- Oncology Overview: Adagrasib (MRTX849) for Non-Small Cell Lung Cancer. (2022, July 28). APhA. [\[Link\]](#)
- What is the mechanism of Adagrasib? (2024, July 17). Patsnap Synapse. [\[Link\]](#)
- Adagrasib in Advanced Solid Tumors Harboring a KRAS G12C Mutation. (2023, April 26). JCO Oncology Practice. [\[Link\]](#)
- Study Provides Insight Into Overcoming Acquired Resistance to KRAS-G12C Inhibitors. (2022, June 10). Mass General Brigham. [\[Link\]](#)
- Adagrasib Gains FDA Accelerated Approval for NSCLC with KRAS G12C Mutation. (2023, January 23). AJMC. [\[Link\]](#)
- Covalent inhibitor targets KRasG12C: A new paradigm for drugging the undruggable and challenges ahead. (n.d.). National Institutes of Health (NIH). [\[Link\]](#)
- WCLC 2023: KRYSTAL-1 trial finds that adagrasib demonstrates durable clinical activity in patients with KRAS-G12C mutations. (2023, September 11). ecancer. [\[Link\]](#)

- KRYSTAL-1 Data Demonstrates Durable Adagrasib Response Against Mutated NSCLC. (2023, September 26). IASLC. [[Link](#)]
- Adagrasib. (2023, October 4). National Institutes of Health (NIH). [[Link](#)]
- Covalent inhibitor design confers activity against both GDP- and GTP-bound forms of KRAS G12C. (2026, January 31). National Institutes of Health (NIH). [[Link](#)]
- Mechanisms of Acquired Resistance to KRAS G12C Inhibition in Patients With Cancer. (2021, July 8). The ASCO Post. [[Link](#)]
- Targeting KRAS G12C in the active state: A new class of covalent inhibitors. (n.d.). American Chemical Society. [[Link](#)]
- Adagrasib Improves PFS Over Docetaxel in Patients with Previously Treated KRASG12C-mutated NSCLC. (2025, August 20). ESMO. [[Link](#)]
- Adagrasib in the treatment of KRAS G12C positive advanced NSCLC: design, development, and potential place in therapy. (2024, December 5). Dovepress. [[Link](#)]
- Adagrasib. (n.d.). Wikipedia. [[Link](#)]
- KRYSTAL-1: Activity and safety of adagrasib (MRTX849) in patients with advanced/metastatic non–small cell lung cancer (NSCLC) harboring a KRAS G12C mutation. (2022, June 2). ASCO Publications. [[Link](#)]
- First-Line Adagrasib Shows Activity in STK11-Mutant KRAS G12C NSCLC. (2025, April 30). Targeted Oncology. [[Link](#)]
- Mechanisms of resistance to KRASG12C inhibitors in KRASG12C-mutated non-small cell lung cancer. (2024, September 5). National Institutes of Health (NIH). [[Link](#)]
- Adeno-to-squamous transition drives resistance to KRAS inhibition in LKB1 mutant lung cancer. (2023, September 10). bioRxiv. [[Link](#)]
- Mirati Therapeutics Announces Positive Phase 2 Topline Results for Investigational Adagrasib in Patients with KRAS G12C-Mutated Advanced Non-Small Cell Lung Cancer.

(n.d.). Mirati Therapeutics. [\[Link\]](#)

- Matching-Adjusted Indirect Comparison of Sotorasib Versus Adagrasib in Previously Treated Advanced/Metastatic Non-Small Cell Lung Cancer Harboring KRAS G12C Mutation. (2025, June 21). National Institutes of Health (NIH). [\[Link\]](#)
- Adagrasib vs Sotorasib -In-Depth Cancer Treatment Comparison. (n.d.). DrugPoin. [\[Link\]](#)
- Resistance mechanisms to sotorasib and adagrasib. (n.d.). ResearchGate. [\[Link\]](#)
- The KRAS Conundrum: Challenges and strategies for targeted therapies in cancer. (2024, July 23). Crown Bioscience. [\[Link\]](#)
- Identification of Structurally Novel KRASG12C Inhibitors through Covalent DNA-Encoded Library Screening. (2025, February 11). ACS Publications. [\[Link\]](#)
- Kura Oncology and Mirati Therapeutics Enter into Clinical Collaboration and Supply Agreement to Evaluate KO-2806 and Adagrasib in KRAS^{G12C}-Mutated NSCLC. (n.d.). Kura Oncology. [\[Link\]](#)
- Targeting KRAS in Solid Tumors: Current Challenges and Future Opportunities of Novel KRAS Inhibitors. (2021, May 4). National Institutes of Health (NIH). [\[Link\]](#)
- Activity of Adagrasib (MRTX849) in Brain Metastases: Preclinical Models and Clinical Data from Patients with KRASG12C-Mutant Non-Small Cell Lung Cancer. (n.d.). National Institutes of Health (NIH). [\[Link\]](#)
- Targeting undruggable protein KRAS for cancer therapy: novel opportunities and challenges. (2024, December 23). BMC. [\[Link\]](#)
- Discovery of a Covalent Inhibitor of KRAS G12C (AMG 510) for the Treatment of Solid Tumors. (2019, December 10). ACS Publications. [\[Link\]](#)
- Mirati Therapeutics' Adagrasib Receives Breakthrough Therapy Designation from U.S. Food and Drug Administration for Patients with Advanced Non-Small Cell Lung Cancer Harboring the KRAS G12C Mutation. (n.d.). Zai Lab. [\[Link\]](#)

- Clinical Advances and Challenges in Targeting KRAS Mutations in Non-Small Cell Lung Cancer. (2024, December 31). MDPI. [\[Link\]](#)
- What's the difference between Sotorasib and Adagrasib? A simple overview. (2023, June 16). Everyone.org. [\[Link\]](#)
- Targeting KRAS: Finally Drugging the Undruggable? (2020, February 13). Crown Bioscience. [\[Link\]](#)
- Activity of Adagrasib (MRTX849) in Brain Metastases: Preclinical Models and Clinical Data from Patients with KRAS G12C -Mutant Non–Small Cell Lung Cancer. (2022, August 2). AACR Journals. [\[Link\]](#)
- Comparative Efficacy of Adagrasib and Sotorasib in KRAS G12C-Mutant NSCLC: Insights from Pivotal Trials. (2024, October 30). MDPI. [\[Link\]](#)
- First-in-Human Phase I/IB Dose-Finding Study of Adagrasib (MRTX849) in Patients With Advanced KRAS G12C Solid Tumors (KRYSTAL-1). (2022, February 15). ASCO Publications. [\[Link\]](#)
- Krazati (adagrasib) FDA Approval History. (2024, June 24). Drugs.com. [\[Link\]](#)
- KRAS: Druggable at Last. (2023, March 18). National Institutes of Health (NIH). [\[Link\]](#)
- Mirati Therapeutics' Adagrasib Receives Breakthrough Therapy Designation from U.S. Food and Drug Administration for Patients with Advanced Non-Small Cell Lung Cancer Harboring the KRAS G12C Mutation. (2021, June 24). PR Newswire. [\[Link\]](#)
- Clinical Trials Show Efficacy of Adagrasib in Patients with NSCLC and Brain Metastases. (2024, November 15). AJMC. [\[Link\]](#)
- Adagrasib (Krazati) Updates 2025: Uses in Cancer, Side Effects, Dosages, Expectations, and More. (2025, August 8). OncoDaily. [\[Link\]](#)
- Cost-effectiveness of sotorasib versus adagrasib in previously treated KRAS G12C-mutated advanced NSCLC: a US healthcare payer perspective. (2025, December 18). National Institutes of Health (NIH). [\[Link\]](#)

- CASE HISTORY: THE DISCOVERY OF KRAZATI® (ADAGRASIB) FOR THE TREATMENT OF KRAS G12C -MUTATED LUNG CANCER. (n.d.). ResearchGate. [[Link](#)]
- FDA Approves Adagrasib for Use in Previously Treated CRC. (2024, June 21). AJMC. [[Link](#)]
- Bristol Myers Squibb Announces U.S. FDA Accelerated Approval of KRAZATI® (adagrasib) in Combination with Cetuximab for Adult Patients with Previously Treated KRAS G12C-Mutated Locally Advanced or Metastatic Colorectal Cancer (CRC). (2024, June 21). Bristol Myers Squibb. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Targeting KRAS in Solid Tumors: Current Challenges and Future Opportunities of Novel KRAS Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. KRAS: Druggable at Last - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [pharmacytimes.com](https://www.pharmacytimes.com) [[pharmacytimes.com](https://www.pharmacytimes.com)]
- 4. What is the mechanism of Adagrasib? [synapse.patsnap.com]
- 5. Covalent inhibitor targets KRasG12C: A new paradigm for drugging the undruggable and challenges ahead - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Targeting KRAS G12C in the active state: A new class of covalent inhibitors - American Chemical Society [acs.digitellinc.com]
- 7. Mirati Therapeutics Announces Positive Phase 2 Topline Results for Investigational Adagrasib in Patients with KRAS G12C-Mutated Advanced Non-Small Cell Lung Cancer – Zai Lab Limited [zailab.gcs-web.com]
- 8. ascopubs.org [ascopubs.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. ascopubs.org [ascopubs.org]
- 11. ascopubs.org [ascopubs.org]

- [12. Adagrasib - LiverTox - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [13. dovepress.com \[dovepress.com\]](#)
- [14. Adagrasib - Wikipedia \[en.wikipedia.org\]](#)
- [15. esmo.org \[esmo.org\]](#)
- [16. WCLC 2023: KRYSTAL-1 trial finds that adagrasib demonstrates durable clinical activity in patients with KRAS-G12C mutations - ecancer \[ecancer.org\]](#)
- [17. ilcn.org \[ilcn.org\]](#)
- [18. oncodaily.com \[oncodaily.com\]](#)
- [19. Insights Into Overcoming Acquired Resistance to KRAS-G12C Inhibitors - Mass General Advances in Motion \[advances.massgeneral.org\]](#)
- [20. Mechanisms of Acquired Resistance to KRAS G12C Inhibition in Patients With Cancer - The ASCO Post \[ascopost.com\]](#)
- [21. Mechanisms of resistance to KRASG12C inhibitors in KRASG12C-mutated non-small cell lung cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. Adeno-to-squamous transition drives resistance to KRAS inhibition in LKB1 mutant lung cancer | bioRxiv \[biorxiv.org\]](#)
- [23. Mirati Therapeutics' Adagrasib Receives Breakthrough Therapy Designation from U.S. Food and Drug Administration for Patients with Advanced Non-Small Cell Lung Cancer Harboring the KRAS G12C Mutation \[prnewswire.com\]](#)
- [24. drugs.com \[drugs.com\]](#)
- [25. ajmc.com \[ajmc.com\]](#)
- [26. news.bms.com \[news.bms.com\]](#)
- [27. Kura Oncology and Mirati Therapeutics Enter into Clinical Collaboration and Supply Agreement to Evaluate KO-2806 and Adagrasib in KRAS^{G12C}-Mutated NSCLC | Kura Oncology, Inc. \[ir.kuraoncology.com\]](#)
- [28. blog.crownbio.com \[blog.crownbio.com\]](#)
- [To cite this document: BenchChem. \[The Adagrasib Chronicle: A Technical Guide to Drugging a Oncogenic Driver\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3023296/docs#the-adagrasib-chronicle-a-technical-guide-to-drugging-a-oncogenic-driver\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)